

Application Note: A Validated HPLC Method for the Quantification of p-Oxanisidide

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Compound of Interest

Compound Name: *p*-Oxanisidide

CAS No.: 3299-63-6

Cat. No.: B133009

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Abstract

This application note describes a robust, specific, and accurate isocratic reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **p-Oxanisidide**. The method was developed and subsequently validated in accordance with the International Council for Harmonisation (ICH) guidelines, demonstrating its suitability for quality control and research applications. The validation protocol confirms the method's linearity, accuracy, precision, specificity, and robustness, ensuring reliable determination of **p-Oxanisidide** in various sample matrices.

Introduction and Scientific Rationale

p-Oxanisidide, structurally N,N'-bis(4-methoxyphenyl)ethanediamide, is an organic compound that may serve as a key intermediate in the synthesis of pharmaceuticals or as a potential process-related impurity. Its core structure is derived from p-anisidine, an important building block in the dye and pharmaceutical industries.[1] Given its potential role in drug development and manufacturing, a reliable and validated analytical method is imperative for accurate quantification, ensuring product quality, safety, and consistency.

High-Performance Liquid Chromatography (HPLC) is a preferred analytical technique in the pharmaceutical industry due to its high resolution, sensitivity, and reproducibility.[2] This note details the development of an isocratic RP-HPLC method coupled with UV detection. The choice of a C18 stationary phase is based on the nonpolar nature of the **p-Oxanisidide** molecule, facilitating separation through hydrophobic interactions. The mobile phase, a combination of acetonitrile and water, was selected for its elution strength and compatibility with UV detection.

The subsequent method validation is not merely a procedural checklist but a systematic demonstration that the analytical procedure is fit for its intended purpose.[3] By adhering to the principles outlined in the ICH Q2(R2) guideline, we establish a high degree of confidence in the data generated by this method.[4]

Experimental Design

Instrumentation and Consumables

- HPLC System: Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, multicolumn thermostat, and a Diode Array Detector (DAD) or Variable Wavelength Detector (VWD).
- Chromatography Data System (CDS): OpenLab CDS or equivalent.
- Analytical Column: ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 3.5 µm particle size, or equivalent.
- Analytical Balance: Mettler Toledo XPE205 or equivalent.
- pH Meter: Calibrated, suitable for aqueous and mixed solvent measurements.
- Volumetric Glassware: Class A.
- Syringe Filters: 0.45 µm PVDF or PTFE.

Reagents and Chemicals

- **p-Oxanisidide** Reference Standard: Purity >99.5%.

- Acetonitrile (ACN): HPLC grade.
- Water: Purified, 18.2 MΩ·cm resistivity (e.g., from a Milli-Q® system).
- Methanol: HPLC grade.[\[5\]](#)

Chromatographic Conditions

The selection of these parameters is based on achieving optimal separation with symmetric peak shape and a reasonable run time. A C18 column provides excellent retention for the moderately hydrophobic **p-Oxanisidide**. Acetonitrile is chosen as the organic modifier for its low viscosity and UV transparency. The detection wavelength is set at 240 nm, a wavelength found to be effective for the parent compound, p-anisidine.[\[6\]](#)[\[7\]](#)

Parameter	Condition
Column	C18, 4.6 x 150 mm, 3.5 µm
Mobile Phase	Acetonitrile : Water (65:35, v/v)
Flow Rate	1.0 mL/min
Detection	UV at 240 nm
Injection Volume	10 µL
Column Temperature	30 °C
Run Time	10 minutes

Protocols and Procedures

Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **p-Oxanisidide** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standards for linearity and assay by diluting the stock solution with the mobile phase. For example, to prepare a 100 µg/mL

working standard, pipette 2.5 mL of the stock solution into a 25 mL volumetric flask and dilute to volume with the mobile phase.

Sample Preparation

- Accurately weigh a portion of the sample powder expected to contain approximately 10 mg of **p-Oxanisidide** into a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 15 minutes to dissolve the active ingredient.
- Allow the solution to cool to room temperature and dilute to volume with methanol.
- Filter an aliquot through a 0.45 µm syringe filter into an HPLC vial. This solution has a nominal concentration of 100 µg/mL.

Method Validation Protocol and Results

The validation of this method was performed according to the ICH Q2(R2) guideline to demonstrate its suitability.[3]

System Suitability

System suitability testing is essential to ensure the chromatographic system is adequate for the intended analysis.[8] A working standard solution (100 µg/mL) was injected six times consecutively.

Parameter	Acceptance Criteria	Observed Result
Tailing Factor (T)	$T \leq 2.0$	1.15
Theoretical Plates (N)	$N > 2000$	8500
% RSD of Peak Area	$\leq 1.0\%$	0.45%
% RSD of Retention Time	$\leq 1.0\%$	0.12%

Caption: Table 1. System Suitability Results.

Specificity

Specificity is the ability to assess the analyte unequivocally in the presence of other components like impurities or excipients.[9] This was demonstrated by injecting a blank (mobile phase), a placebo solution, and a spiked sample. The chromatograms showed no interfering peaks at the retention time of **p-Oxanisidide**.

Linearity and Range

The linearity of an analytical procedure is its ability to obtain test results that are directly proportional to the concentration of the analyte.[2]

- Protocol: A series of five solutions ranging from 20 to 150 µg/mL (20, 50, 80, 100, 150 µg/mL) were prepared from the stock solution and injected.
- Results: The method was found to be linear over the tested range.

Parameter	Result
Linear Range (µg/mL)	20 - 150
Regression Equation	$y = 25431x - 1250$
Correlation Coefficient (r^2)	0.9998

Caption: Table 2. Linearity Data.

Accuracy (Recovery)

Accuracy was determined by the spike recovery method. A known amount of **p-Oxanisidide** was added to a placebo mixture at three concentration levels (80%, 100%, and 120% of the nominal test concentration).

- Protocol: Samples were prepared in triplicate at each level and analyzed. The percentage recovery was calculated.
- Results: The method demonstrated a high degree of accuracy.

Spiked Level	Amount Added (µg/mL)	Amount Recovered (µg/mL, mean)	% Recovery (mean)	% RSD
80%	80.0	79.6	99.5%	0.6%
100%	100.0	100.3	100.3%	0.4%
120%	120.0	119.5	99.6%	0.5%

Caption: Table 3.

Accuracy and
Recovery Data.

Precision

Precision was evaluated at two levels: repeatability and intermediate precision.^[2]

- Protocol (Repeatability): Six individual samples were prepared at 100% of the test concentration and analyzed on the same day by the same analyst.
- Protocol (Intermediate Precision): The analysis was repeated on a different day by a different analyst using a different HPLC system.
- Results: The low %RSD values confirm the method's high precision.

Precision Level	% Assay (n=6)	% RSD
Repeatability	99.8%	0.55%
Intermediate Precision	100.2%	0.68%

Caption: Table 4. Method
Precision Data.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

- $LOD = 3.3 * (\sigma / S)$
- $LOQ = 10 * (\sigma / S)$
 - Where σ = the standard deviation of the y-intercept of the regression line; S = the slope of the calibration curve.
- Results:
 - LOD: 0.15 µg/mL
 - LOQ: 0.45 µg/mL The LOQ was experimentally verified by analyzing samples at this concentration, which provided acceptable accuracy and precision.

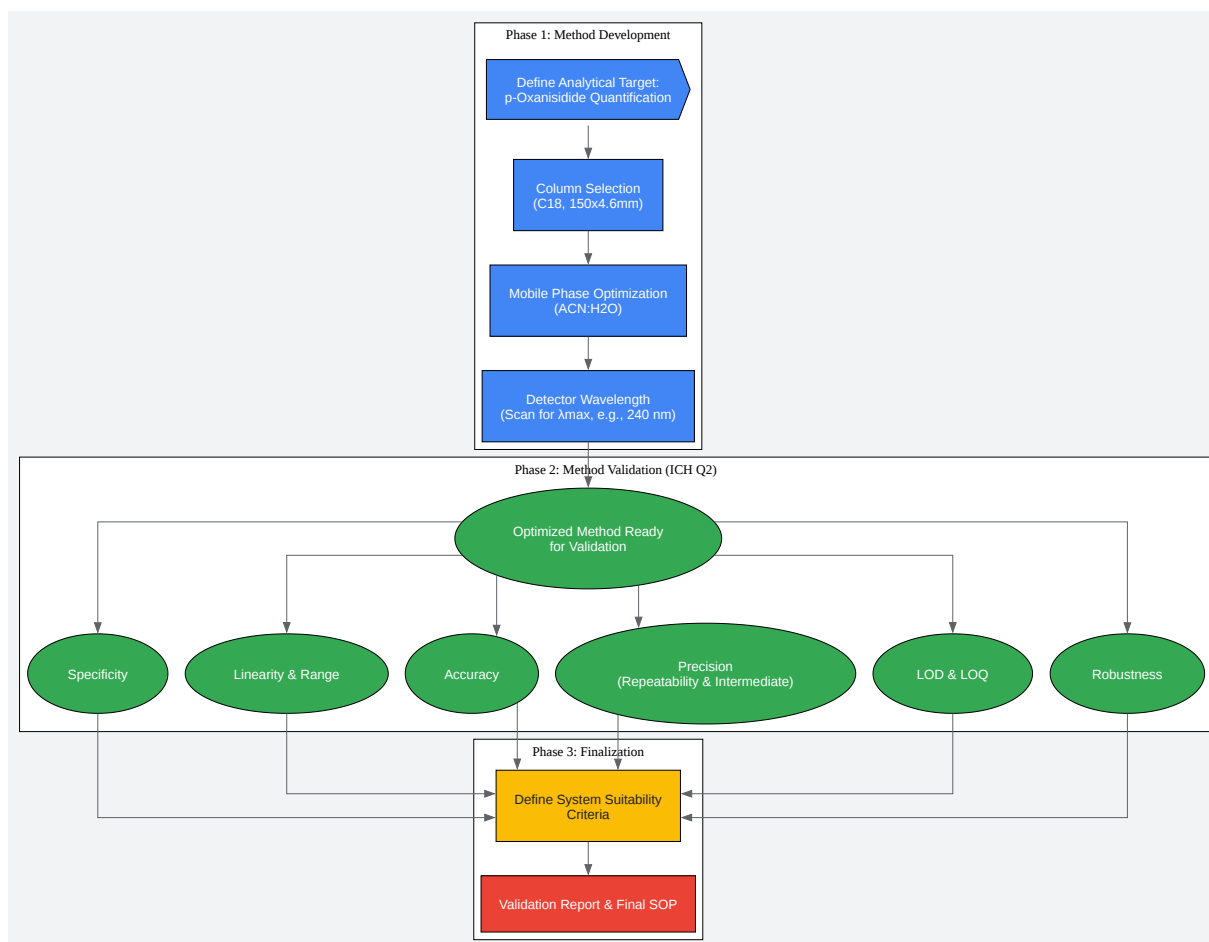
Robustness

The robustness of the method was evaluated by introducing small, deliberate variations to the method parameters.

- Protocol: The effect of variations in flow rate (± 0.1 mL/min), column temperature (± 2 °C), and mobile phase composition ($\pm 2\%$ acetonitrile) was studied.
- Results: In all varied conditions, the system suitability parameters remained within the acceptance criteria, and the assay results were not significantly affected, demonstrating the method's robustness.

Workflow Visualization

The following diagram illustrates the logical flow from initial method development through comprehensive validation.



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Sources

- 1. p-Anisidine: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 2. Steps for HPLC Method Validation | Pharmaguideline [pharmaguideline.com]
- 3. database.ich.org [database.ich.org]
- 4. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma [amsbiopharma.com]
- 5. cdc.gov [cdc.gov]
- 6. [Determination of p-Anisidine in workplace air by HPLC] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. demarcheiso17025.com [demarcheiso17025.com]
- 9. actascientific.com [actascientific.com]
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